

# 2-Methyl-1,3,5-hexatriene safety and handling information

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## Compound of Interest

Compound Name: 2-Methyl-1,3,5-hexatriene

Cat. No.: B091468

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An In-depth Technical Guide to the Safety and Handling of **2-Methyl-1,3,5-hexatriene**

This guide provides comprehensive safety and handling information for **2-Methyl-1,3,5-hexatriene**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical property databases.

## Chemical Identification and Properties

**2-Methyl-1,3,5-hexatriene** is a conjugated polyene.<sup>[1]</sup> Its chemical structure and properties are summarized below.

Table 1: Physical and Chemical Properties of **2-Methyl-1,3,5-hexatriene**

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>10</sub>	[2][3]
Molecular Weight	94.15 g/mol	[3]
CAS Number	41233-72-1 ((E)-isomer)	[2][4]
Appearance	Data not available	
Density	0.737 g/cm <sup>3</sup>	[2][5]
Boiling Point	107.8 °C at 760 mmHg	[2][5]
Flash Point	2.1 °C	[2][5]
Vapor Pressure	31.2 mmHg at 25 °C	[2]
Octanol/Water Partition Coefficient (XLogP3)	3.1	[2]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	0	[2]
Rotatable Bond Count	2	[2]

## Hazard Identification and Classification

While a specific, comprehensive GHS classification for **2-Methyl-1,3,5-hexatriene** is not readily available, data for the closely related parent compound, 1,3,5-hexatriene, indicates significant hazards.[6][7] Researchers should handle the methylated derivative with at least the same level of caution.

Table 2: GHS Hazard Classification for 1,3,5-Hexatriene (CAS 2235-12-3)

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapour[6]
Acute Toxicity, Oral	4	H302: Harmful if swallowed[6]
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways[6]
Eye Irritation	2	H319: Causes serious eye irritation[6]

Signal Word: Danger[6]

Pictograms:

- Flame
- Health Hazard
- Exclamation Mark

## Toxicological Information

Detailed toxicological studies for **2-Methyl-1,3,5-hexatriene** are not available in the provided search results. However, acute toxicity data for the parent compound, 1,3,5-hexatriene, highlights its potential health risks.

Table 3: Acute Toxicity Data for 1,3,5-Hexatriene

Test Type	Route of Exposure	Species	Dose/Duration	Toxic Effects	Reference
LD50	Oral	Rat	210 mg/kg	Details not reported other than lethal dose value	[8]
LD50	Skin	Rabbit	6730 mg/kg	Details not reported other than lethal dose value	[8]
LCLo	Inhalation	Rat	100,000 ppm/15M	Details not reported other than lethal dose value	[8]
Standard Draize test	Eye	Rabbit	-	Data not specified beyond test type	[8]

Due to the structural similarities, **2-Methyl-1,3,5-hexatriene** should be considered harmful if swallowed and may be an aspiration hazard.

## Experimental Protocols

Detailed experimental protocols for the toxicological data cited are not publicly available in the search results. The references point to compilations like the "Industrial Hygiene Foundation of America, Chemical and Toxicological Series, Bulletin," which are not standard, peer-reviewed publications with full methodologies.[8]

Generally, these toxicity tests follow standardized guidelines (e.g., OECD Test Guidelines):

- **LD50 (Lethal Dose, 50%) Test:** This protocol involves administering varying doses of the substance to a group of test animals (e.g., rats) via a specific route (oral, dermal). The dose that causes mortality in 50% of the test population is determined.
- **Draize Test:** This involves applying the test substance to the eye or skin of a conscious animal (typically a rabbit) and observing for signs of irritation over a period of time.

## Signaling Pathways

No information regarding specific signaling pathways affected by **2-Methyl-1,3,5-hexatriene** was found in the provided search results. Polyenes as a class are known for their ability to interact with cell membranes, particularly by binding to sterols like ergosterol in fungal cells, which can lead to pore formation and cell death.[9] However, specific toxicological pathways in human cells for this compound are not documented in the available resources.

## Safety and Handling Procedures

Based on the hazards associated with the analogous compound 1,3,5-hexatriene, the following handling and emergency procedures are recommended.

## Personal Protective Equipment (PPE) and Engineering Controls

A standard workflow for ensuring laboratory safety involves a hierarchy of controls.

### Engineering & Administrative Controls

Work in a well-ventilated area.  
Use a chemical fume hood.

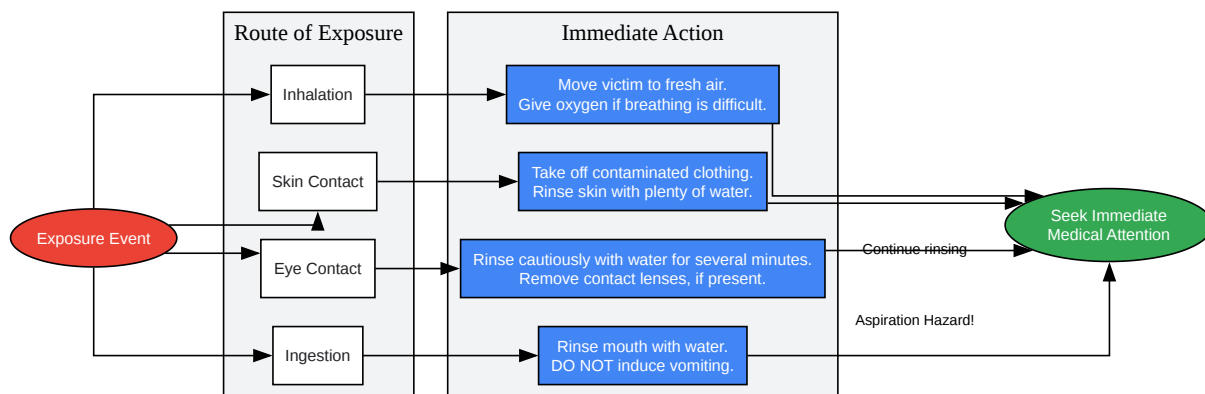
Avoid dust and aerosol formation.  
Keep away from ignition sources.  
Ground and bond containers.

### Personal Protective Equipment (PPE)

Wear chemical impermeable gloves.

Use safety glasses with side-shields or goggles.

Wear suitable protective clothing.



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- To cite this document: BenchChem. [2-Methyl-1,3,5-hexatriene safety and handling information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091468#2-methyl-1-3-5-hexatriene-safety-and-handling-information]

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